

# Physical and chemical properties of adipoyl chloride.

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## Compound of Interest

Compound Name: Adipoyl chloride

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## Adipoyl Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **adipoyl chloride** (CAS No. 111-50-2), a key bifunctional acid chloride. This document outlines its core characteristics, detailed experimental protocols for property determination and synthesis, and illustrates key chemical processes through logical diagrams.

### Core Physical and Chemical Properties

**Adipoyl chloride**, also known as hexanedioyl dichloride, is a colorless to pale yellow liquid with a pungent odor.<sup>[1][2]</sup> It is a highly reactive compound, primarily utilized as a monomer in the synthesis of polyamides, such as nylon 6,6, and in the production of polyesters and other specialty chemicals.<sup>[3][4]</sup> Its bifunctional nature, with two acyl chloride groups, dictates its high reactivity, particularly with nucleophiles.<sup>[1]</sup>

### Quantitative Physicochemical Data

The key physical and chemical properties of **adipoyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub>	[5][6]
Molecular Weight	183.03 g/mol	[5][7]
Appearance	Colorless to light yellow/brown clear liquid	[1][3][8]
Odor	Pungent, sharp	[1][9]
Density	1.25 - 1.26 g/cm <sup>3</sup> at 20-25 °C	[3][5][7]
Melting Point	-17 °C	[1]
Boiling Point	105-107 °C at 2 mmHg	[5][7][10]
Flash Point	72 - 110 °C (closed cup)	[8][11]
Solubility	Reacts violently with water. Soluble in organic solvents like benzene, ether, and hexane.[1] [12]	[1][12]
Refractive Index (n <sub>20/D</sub> )	1.470 - 1.471	[3][10]

## Reactivity and Stability

**Adipoyl chloride** is a stable compound under recommended storage conditions, which include a cool, dry, and well-ventilated area away from moisture.[13] It is highly sensitive to moisture and reacts violently and exothermically with water to hydrolyze into adipic acid and hydrochloric acid gas.[5][8] This reactivity necessitates handling under anhydrous conditions.

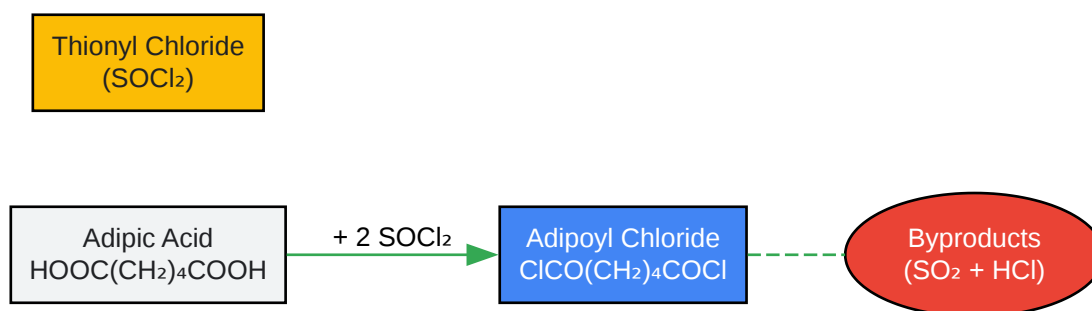
The compound is incompatible with strong oxidizing agents, strong bases (alkalis), alcohols, and amines.[8] Upon heating to decomposition, it may emit toxic and corrosive fumes, including hydrogen chloride, carbon monoxide, carbon dioxide, and potentially phosgene.[8]

## Key Chemical Reactions and Applications

The high reactivity of the acyl chloride groups makes **adipoyl chloride** a versatile intermediate in organic synthesis.

## Synthesis of Adipoyl Chloride

The most common laboratory and industrial synthesis of **adipoyl chloride** involves the reaction of adipic acid with a chlorinating agent, such as thionyl chloride ( $\text{SOCl}_2$ ) or phosgene ( $\text{COCl}_2$ ). [14] The reaction with thionyl chloride is widely used and proceeds by converting the carboxylic acid groups of adipic acid into acyl chlorides, with the evolution of sulfur dioxide and hydrogen chloride as byproducts.

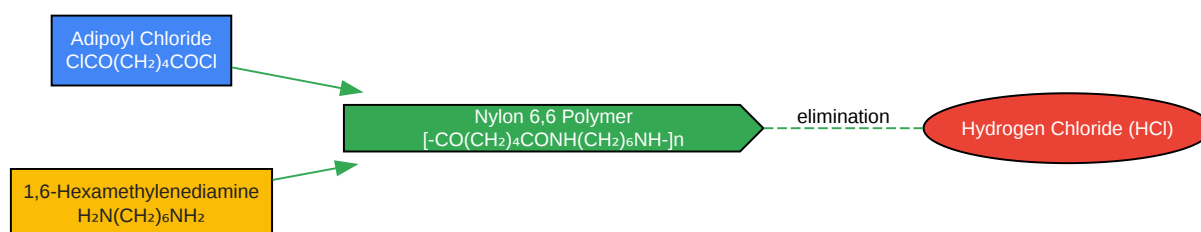


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Caption: Synthesis of **Adipoyl Chloride** from Adipic Acid.

## Synthesis of Nylon 6,6

A primary and well-known application of **adipoyl chloride** is in the synthesis of Nylon 6,6 through condensation polymerization with a diamine, specifically 1,6-hexanediamine.[14] This reaction, often performed as an interfacial polymerization, results in the formation of a polyamide chain with the elimination of hydrogen chloride.[13]



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Caption: Condensation Polymerization of Nylon 6,6.

## Experimental Protocols

This section details the methodologies for determining key physical properties and for the synthesis of **adipoyl chloride** and Nylon 6,6.

### Determination of Density (Gravimetric Method)

The density of liquid **adipoyl chloride** can be determined using a standard gravimetric method.

Materials:

- Analytical balance
- Pycnometer or a graduated cylinder with a stopper
- **Adipoyl chloride** sample
- Fume hood

Procedure:

- Carefully clean and dry the pycnometer or graduated cylinder and measure its mass on the analytical balance. Record this as  $m_1$ .
- Working in a fume hood, fill the pycnometer or a known volume of the graduated cylinder with **adipoyl chloride**. Ensure there are no air bubbles.
- Measure the mass of the filled pycnometer/graduated cylinder and record it as  $m_2$ .
- The mass of the **adipoyl chloride** ( $m_{\text{sample}}$ ) is calculated as  $m_2 - m_1$ .
- The volume of the **adipoyl chloride** ( $V_{\text{sample}}$ ) is the known volume of the pycnometer or the volume read from the graduated cylinder.
- The density ( $\rho$ ) is calculated using the formula:  $\rho = m_{\text{sample}} / V_{\text{sample}}$ .

### Determination of Boiling Point (Distillation Method)

The boiling point of **adipoyl chloride** at reduced pressure can be determined by vacuum distillation.

Materials:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Vacuum source and pressure gauge
- Heating mantle
- Boiling chips
- **Adipoyl chloride** sample

Procedure:

- Place a small volume of **adipoyl chloride** and a few boiling chips into the round-bottom flask.
- Assemble the vacuum distillation apparatus in a fume hood. Ensure all joints are properly sealed.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Begin to evacuate the system to the desired pressure, monitoring with the pressure gauge.
- Once the desired pressure is stable, begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor condenses.

- The boiling point is the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the condensate drips into the receiving flask. Record the temperature and the corresponding pressure.

## Synthesis of Adipoyl Chloride from Adipic Acid

This protocol describes the laboratory-scale synthesis of **adipoyl chloride** using thionyl chloride.

Materials:

- Adipic acid
- Thionyl chloride
- Round-bottom flask with a reflux condenser
- Heating mantle
- Gas trap (to neutralize HCl and SO<sub>2</sub> fumes)
- Anhydrous conditions (e.g., drying tubes)

Procedure:

- In a fume hood, place adipic acid into a dry round-bottom flask.
- Slowly add an excess of thionyl chloride to the flask.
- Attach a reflux condenser fitted with a drying tube and a gas trap.
- Gently heat the mixture using a heating mantle. The reaction is typically exothermic and will produce hydrogen chloride and sulfur dioxide gas.
- Reflux the mixture until the evolution of gas ceases, indicating the completion of the reaction.
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure.

- The remaining liquid is crude **adipoyl chloride**, which can be further purified by vacuum distillation.

## Synthesis of Nylon 6,6 (Interfacial Polymerization)

This protocol describes the classic "nylon rope trick" for synthesizing Nylon 6,6.[\[13\]](#)

Materials:

- Solution of **adipoyl chloride** in a non-polar solvent (e.g., cyclohexane or hexane)
- Aqueous solution of 1,6-hexanediamine, typically containing a base like sodium hydroxide to neutralize the HCl byproduct.[\[13\]](#)
- Beaker
- Forceps or a glass rod

Procedure:

- Pour the aqueous solution of 1,6-hexanediamine into a beaker.
- Carefully and slowly pour the **adipoyl chloride** solution on top of the aqueous layer, creating two immiscible layers.
- A film of Nylon 6,6 will form at the interface of the two layers.[\[13\]](#)
- Using forceps or a glass rod, gently grasp the center of the polymer film and pull it upwards from the beaker.
- A continuous rope of nylon can be drawn out as the monomers at the interface react.
- The resulting nylon rope should be washed thoroughly with water and then ethanol to remove unreacted monomers and byproducts before handling.

## Safety and Handling

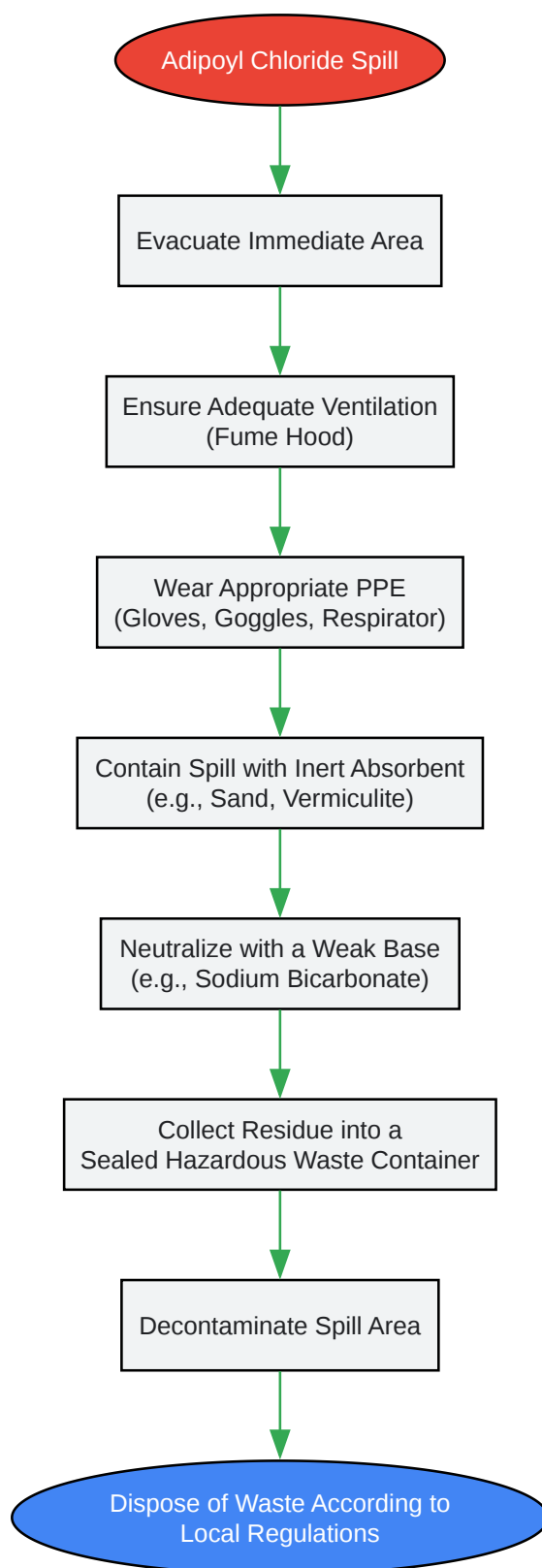
**Adipoyl chloride** is a corrosive and hazardous substance. It causes severe skin burns and eye damage.[\[13\]](#) Inhalation of its vapors can cause respiratory tract irritation.[\[1\]](#) It is also a

lachrymator. Due to its violent reaction with water, it must be handled in a dry, well-ventilated area, preferably in a fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times when handling this chemical.<sup>[13]</sup>

## Logical Workflow for Handling Spills

In the event of a spill, a clear and immediate response is crucial.





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Caption: **Adipoyl Chloride** Spill Response Workflow.

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